

3-Nitropyrazole solubility in common organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitropyrazole

Cat. No.: B1207149

[Get Quote](#)

An In-depth Technical Guide on the Solubility of **3-Nitropyrazole** in Common Organic Solvents

This technical guide provides a comprehensive overview of the solubility of **3-nitropyrazole** in a range of common organic solvents. The information is intended for researchers, scientists, and professionals in drug development and materials science who utilize **3-nitropyrazole** as an intermediate or active compound. This document compiles quantitative solubility data, details the experimental methodologies for its determination, and presents a visual workflow for a common solubility measurement technique.

Quantitative Solubility Data

The solubility of **3-nitropyrazole** is influenced by the nature of the solvent and the temperature. Generally, its solubility increases with a rise in temperature, indicating an endothermic dissolution process.^{[1][2][3]} The following tables summarize the available quantitative solubility data in various organic solvents.

Table 1: Solubility of 3-Nitropyrazole in High-Boiling Organic Solvents

The mole fraction solubility of **3-nitropyrazole** in several high-boiling solvents was determined at 298.15 K (25 °C) using a static gravimetric method.

Solvent	Temperature (K)	Mole Fraction Solubility (10 ⁻²)
N,N-Dimethylformamide	298.15	37.705
N-Methylformamide	298.15	20.131
Cyclohexanone	298.15	13.469
Isophorone	298.15	11.957
Dimethyl Glutarate	298.15	6.667
Benzyl Alcohol	298.15	3.909
Benzonitrile	298.15	2.915
1-Octanol	298.15	1.916
2-Ethylhexyl Acetate	298.15	1.220
Anisole	298.15	0.688
o-Dichlorobenzene	298.15	0.666
Mesitylene	298.15	0.246

Table 2: Solubility of 3-Nitropyrzole in Common Organic Solvents

The solubility of **3-nitropyrzole** in a range of common organic solvents at 323.15 K (50 °C) is presented below. Methanol was found to be the solvent with the highest dissolving capacity among those tested.

Solvent	Temperature (K)	Mole Fraction Solubility (10^{-2})
Methanol (MeOH)	323.15	8.54
Ethanol (EtOH)	323.15	6.46
1-Propanol (Pro-OH)	323.15	6.27
Acetonitrile (AN)	323.15	4.18
Acetone (DMK)	323.15	3.76
Methyl Acetate (MAC)	323.15	3.20
Ethyl Acetate (EAC)	323.15	2.82
n-Propyl Acetate (NPAC)	323.15	2.25
n-Butyl Acetate (NBAC)	323.15	1.91
Isopropyl Acetate (IPAC)	323.15	1.25
Tetrahydrofuran (THF)	323.15	1.07
Toluene (PhMe)	323.15	0.729
Benzene (Ph)	323.15	0.323
Water	323.15	0.216

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure. The data presented in this guide were primarily obtained through the static gravimetric method and the dynamic laser monitoring technique.

Static Gravimetric Method

This classical and reliable method involves achieving a state of equilibrium between the solute and the solvent to form a saturated solution. The concentration of the solute in this saturated solution is then determined by weight.

Principle: The core principle is to prepare a saturated solution of **3-nitropyrazole** in the solvent of interest at a constant temperature. A known mass of the saturated solution is then taken, the solvent is evaporated, and the remaining mass of the solute is measured.

Apparatus and Materials:

- Thermostatic water or oil bath for temperature control
- Jacketed glass vessel or conical flasks
- Magnetic stirrer and stir bars
- Analytical balance (precision of ± 0.1 mg)
- Drying oven
- Syringes and filters (e.g., 0.45 μm)
- **3-Nitropyrazole** (solute)
- Organic solvent of interest

Detailed Procedure:

- Preparation of Saturated Solution: An excess amount of **3-nitropyrazole** is added to a known volume of the organic solvent in a jacketed glass vessel or a flask placed in a thermostatic bath.
- Equilibration: The mixture is continuously stirred at a constant, predefined temperature for a sufficient period (e.g., 24-72 hours) to ensure that equilibrium is reached. The presence of undissolved solid solute confirms saturation.
- Sampling: After stirring is stopped, the solution is allowed to stand to let the undissolved solids settle. A sample of the clear supernatant is withdrawn using a pre-weighed, pre-heated (to the experimental temperature) syringe fitted with a filter to prevent the transfer of solid particles.

- **Weighing the Saturated Solution:** The syringe containing the saturated solution is weighed to determine the total mass of the solution collected.
- **Solvent Evaporation:** The collected saturated solution is transferred to a pre-weighed container (e.g., a watch glass or evaporating dish). The solvent is then carefully evaporated in a drying oven at a temperature that is high enough to remove the solvent but low enough to not cause decomposition of the **3-nitropyrazole**.
- **Weighing the Solute:** The container with the dry **3-nitropyrazole** residue is cooled in a desiccator and then weighed. The process of drying, cooling, and weighing is repeated until a constant mass is achieved.
- **Calculation:** The solubility (typically as a mole fraction, x) is calculated using the masses of the solute (m_1) and the solvent (m_2), and their respective molar masses (M_1 for **3-nitropyrazole** and M_2 for the solvent).
 - $m_1 = (\text{mass of container with dry solute}) - (\text{mass of empty container})$
 - $m_2 = (\text{mass of container with solution}) - (\text{mass of container with dry solute})$
 - $x = (m_1 / M_1) / ((m_1 / M_1) + (m_2 / M_2))$

Dynamic Laser Monitoring Method

This is a more modern, automated technique that determines the saturation point by observing the disappearance of solid particles in a solution as the solute is added.

Principle: A laser beam is passed through the solvent while the solute is gradually added. The system monitors the light transmission. As long as solid particles are present, the laser signal will be scattered or blocked. The point at which the last solid particle dissolves and the solution becomes clear corresponds to the saturation point.

Apparatus and Materials:

- Automated solubility determination system with a temperature-controlled vessel
- Laser emitter and detector

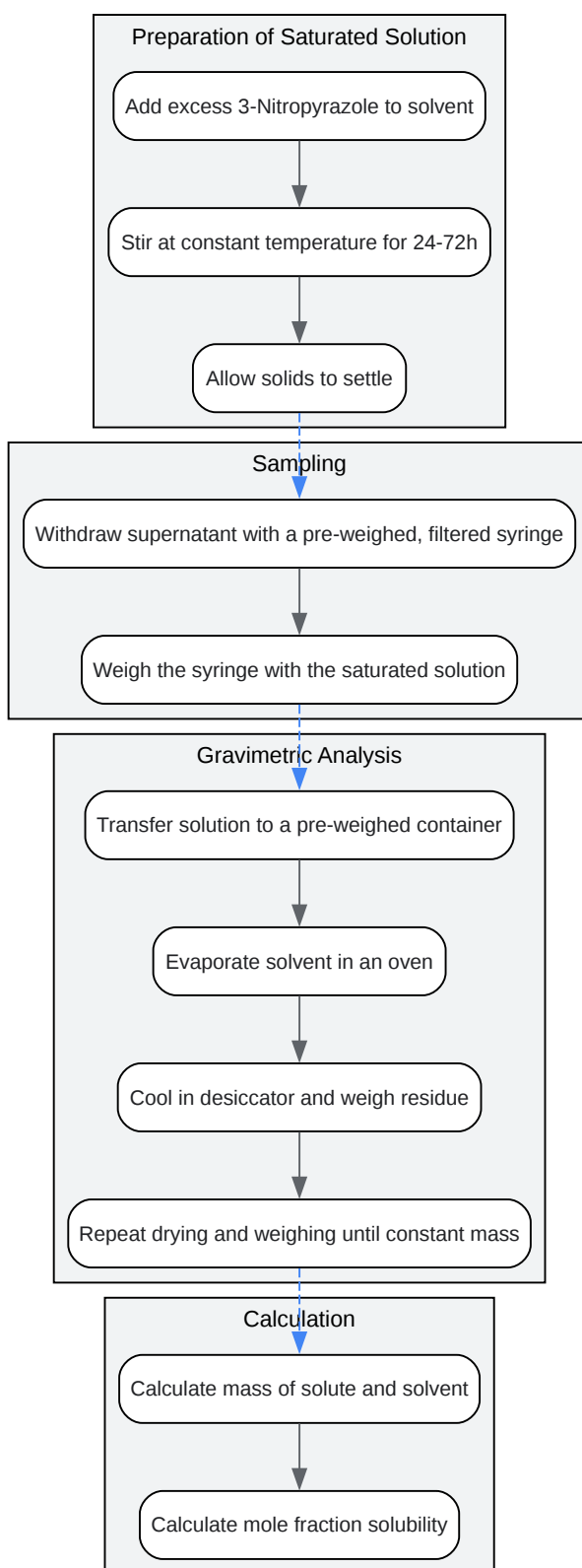
- Automated, precision powder dispensing system
- Stirring mechanism
- **3-Nitropyrazole** (solute)
- Organic solvent of interest

Detailed Procedure:

- **System Setup:** A known volume or mass of the solvent is placed in the temperature-controlled vessel of the automated system. The desired temperature is set and allowed to stabilize.
- **Initial State:** The laser monitoring system is initiated to obtain a baseline reading of the clear solvent.
- **Controlled Solute Addition:** The automated dispensing system begins to add small, precise amounts of **3-nitropyrazole** powder to the vigorously stirred solvent.
- **Laser Monitoring:** The laser system continuously monitors the solution. As the solid is added, the laser signal intensity decreases due to scattering by the undissolved particles.
- **Saturation Point Detection:** The system continues to add solute until the laser signal stabilizes at a low level, indicating that the solution is saturated and excess solid is present. The total amount of solute added to reach this point is recorded to determine the solubility.
- **Data Analysis:** The instrument's software calculates the solubility based on the mass of solute added to the known mass of solvent to achieve saturation. This can be repeated at various temperatures to generate a solubility curve.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the static gravimetric method for determining the solubility of **3-nitropyrazole**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the static gravimetric solubility determination method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmajournal.net [pharmajournal.net]
- 2. An automated system for determining drug solubility based on laser monitoring technique - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. nanopartikel.info [nanopartikel.info]
- To cite this document: BenchChem. [3-Nitropyrazole solubility in common organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207149#3-nitropyrazole-solubility-in-common-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com